

2-[2-(Dimethylamino)ethoxy]ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-[2-(Dimethylamino)ethoxy]ethanol

Cat. No.: B155320

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Technical Data: 2-[2-(Dimethylamino)ethoxy]ethanol

This document provides the core chemical properties of **2-[2-(Dimethylamino)ethoxy]ethanol**, a polyfunctional organic compound featuring tertiary amine, ether, and hydroxyl groups.^[1] It is utilized in various industrial applications, including as a catalyst for polyurethanes, in the formulation of surfactants, and as a corrosion inhibitor.^[1]

Chemical Identity and Properties

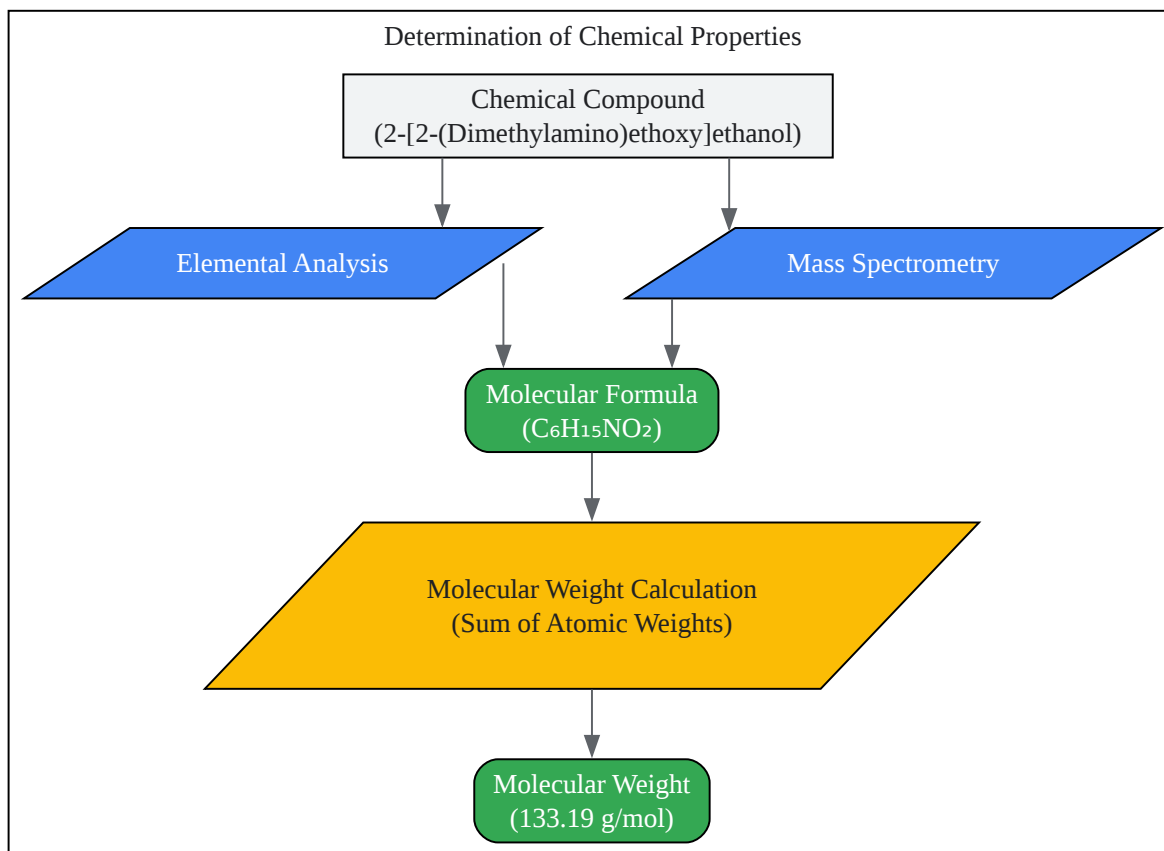
The fundamental molecular and physical characteristics of **2-[2-(Dimethylamino)ethoxy]ethanol** are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₅ NO ₂	[1] [2] [3] [4]
Molecular Weight	133.19 g/mol	[1] [2] [3] [4]
CAS Number	1704-62-7	[1] [3]
Appearance	Colorless to light yellow clear liquid	[2]
IUPAC Name	2-[2-(dimethylamino)ethoxy]ethanol	[1] [3]

Note on Methodologies and Visualizations:

The determination of a compound's molecular formula and weight is fundamental in chemistry. The molecular formula is established through elemental analysis and confirmed by techniques like mass spectrometry. The molecular weight is calculated based on the atomic weights of the constituent atoms in the empirical formula.

The request for experimental protocols and signaling pathway diagrams is not applicable to the presentation of these specific properties. Such requirements are typically associated with biological or process-oriented research papers. The molecular weight and formula are intrinsic, calculated properties of the chemical itself. Therefore, a logical workflow diagram for their determination is provided below for conceptual clarity.



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Figure 1. A simplified workflow demonstrating the logical progression from a chemical compound to the determination of its molecular formula and weight.

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References

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